An In-Depth Technical Guide to Calystegine B3: Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name:	*Calystegine B3*
CAS No.:	*178231-95-3*
Cat. No.:	*B600253*

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Introduction to **Calystegine B3**: A Nortropane Alkaloid with Therapeutic Promise

Calystegine B3 belongs to a class of naturally occurring polyhydroxylated alkaloids known as calystegines.[1] These compounds are characterized by a nortropane skeleton, a bicyclic structure that forms the core of their chemical identity.[2][3] Found in various plant species, particularly within the Solanaceae family (which includes potatoes and eggplants), calystegines have garnered attention for their potent biological activities.[1][4][5]

The primary mechanism of action for calystegines is the inhibition of glycosidases, a class of enzymes responsible for the breakdown of complex carbohydrates.[1][6] This inhibitory action positions them as compounds of interest for investigating and potentially treating a range of metabolic disorders.[1][7] **Calystegine B3**, in particular, has demonstrated notable specificity and potency, making it a valuable tool for researchers in enzymology and drug discovery.

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Chemical Structure and Physicochemical Properties

A thorough understanding of **Calystegine B3**'s chemical structure is fundamental to appreciating its biological function and for guiding synthetic and analytical efforts.

Core Structure and Stereochemistry

Calystegine B3 is a tetrahydroxylated nortropane alkaloid.[8] Its systematic IUPAC name is (1R,2R,3R,4S,5R)-8-azabicyclo[3.2.1]octane-1,2,3,4-tetrol.[9] The molecule possesses a rigid bicyclic system with five defined stereocenters, which dictates its three-dimensional conformation and is crucial for its specific interactions with biological targets.[10]

dot graph Calystegine_B3_Structure { layout="neato"; node [shape=plaintext]; edge [style=solid];

// Atom coordinates (approximate for 2D representation) N [label="N", pos="0,0.5!"]; C1 [label="C", pos="-1.2,1.2!"]; C2 [label="C", pos="-1.2,2.8!"]; C3 [label="C", pos="0,3.8!"]; C4 [label="C", pos="1.2,2.8!"]; C5 [label="C", pos="1.2,1.2!"]; C6 [label="C", pos="0.8,-0.8!"]; C7 [label="C", pos="-0.8,-0.8!"]; C8 [label="C", pos="0,2.0!"]; // Bridgehead Carbon, not explicitly drawn in simple diagrams

// Hydroxyl groups OH1 [label="OH", pos="-2.2,0.7!"]; OH2 [label="OH", pos="-2.2,3.3!"]; OH3 [label="OH", pos="0,4.8!"]; OH4 [label="OH", pos="2.2,3.3!"]; H_N [label="H", pos="0,-0.2!"];

// Bonds N -- C1; C1 -- C2; C2 -- C3; C3 -- C4; C4 -- C5; C5 -- N; C1 -- C7; C5 -- C6; C6 -- C7;

// Hydroxyl group bonds C1 -- OH1; C2 -- OH2; C3 -- OH3; C4 -- OH4; N -- H_N;

// Bridge (not easily represented in 2D, implied by numbering) // For a better representation, a 3D model is needed. // This is a simplified 2D layout. } } Caption: 2D Chemical Structure of **Calystegine B3**.

Physicochemical Properties

The physical and chemical properties of **Calystegine B3** are essential for its handling, formulation, and analysis.

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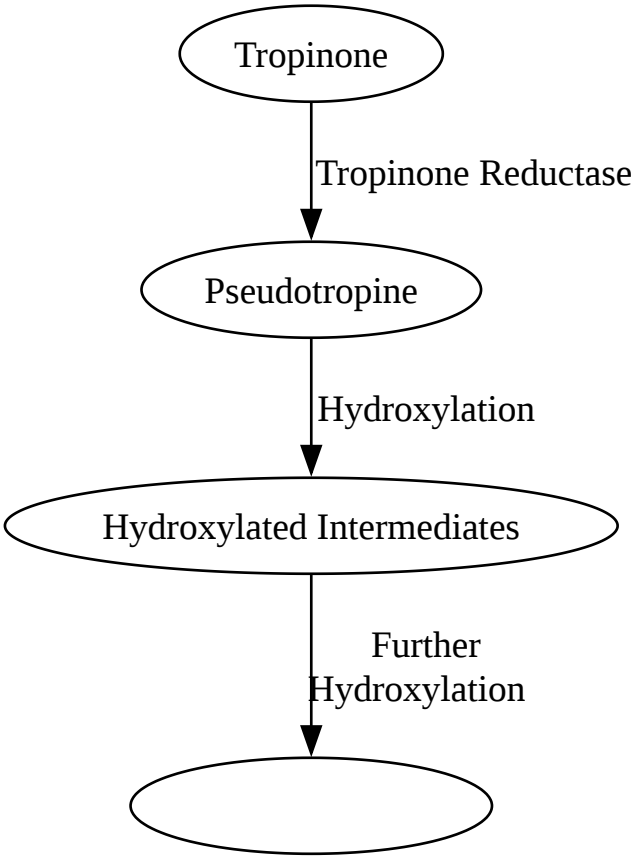
Property	Value	Source
Molecular Formula	$C_7H_{13}NO_4$	[9][11]
Molecular Weight	175.18 g/mol	[9][10][11][12]
CAS Number	178231-95-3	[9][12]
Appearance	Solid	[13]
XLogP3	-2.4	[9]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[12]

These properties highlight the polar nature of **Calystegine B3**, consistent with its multiple hydroxyl groups, which influences its solubility and chromatographic behavior.

Biosynthesis of Calystegine B3

The biosynthesis of calystegines is intricately linked to the tropane alkaloid pathway.[14] The precursor for calystegines is pseudotropine, which is formed from the reduction of tropinone.[14][15] Further hydroxylation steps, catalyzed by specific enzymes, lead to the various calystegine analogues. Recent research has identified a BAHD acyltransferase in Atropa belladonna that is crucial for the formation of 3β-tigloyloxytropane, a key intermediate in the biosynthesis of calystegines.[16] This discovery opens avenues for metabolic engineering to enhance the production of these valuable compounds.

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Isolation, Purification, and Synthesis

Extraction and Purification from Natural Sources

Calystegine B3 can be isolated from various plant sources, such as the root barks of Lycium chinense.[12] A common method for extraction and purification involves the following steps:

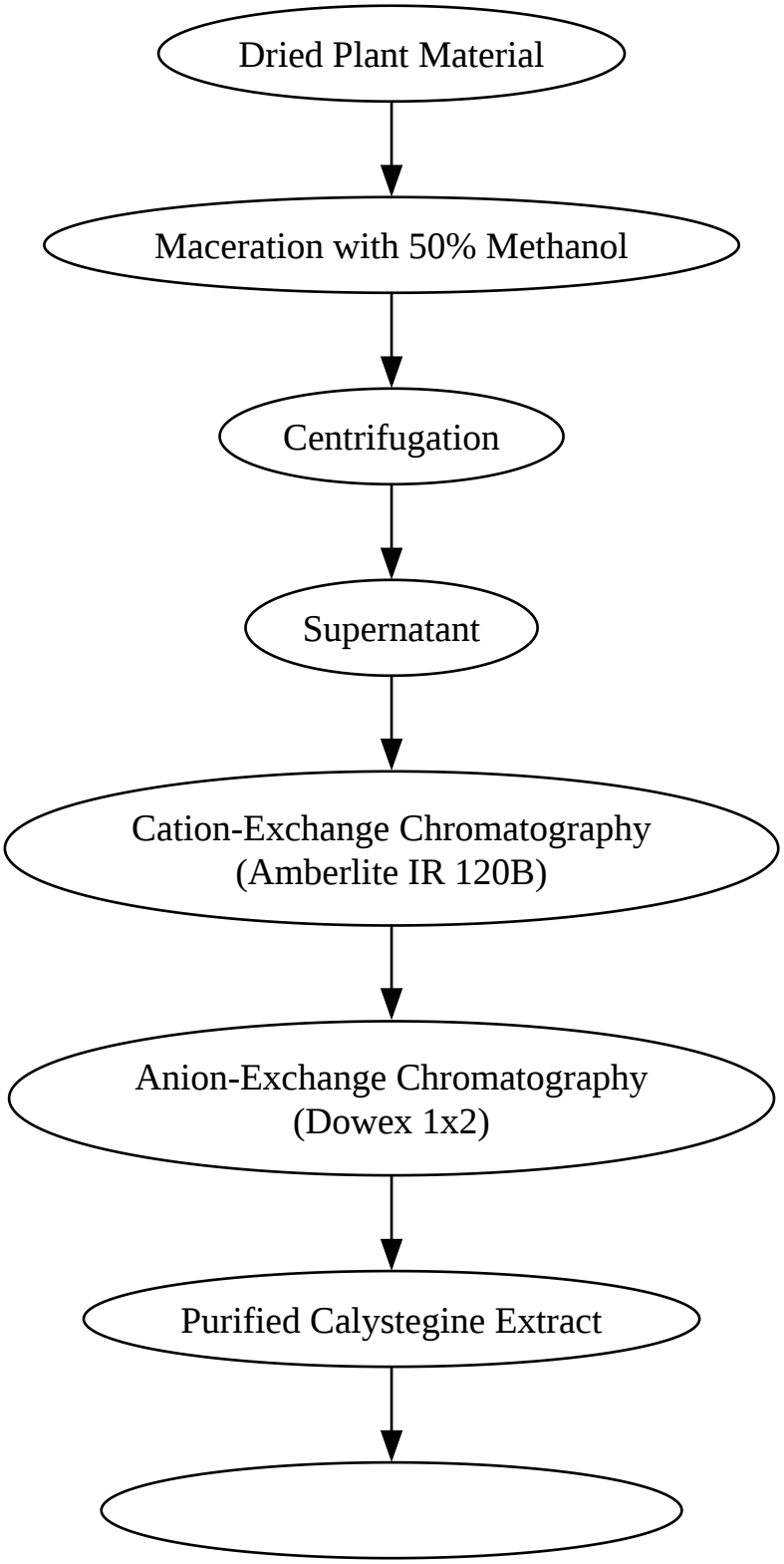
Experimental Protocol: Isolation of Calystegines

- Extraction: The dried and powdered plant material is subjected to maceration with a hydroalcoholic solvent (e.g., 50% methanol in water).[17] This process is typically repeated multiple times to ensure exhaustive extraction.
- Cation-Exchange Chromatography: The resulting extract is passed through a cation-exchange column (e.g., Amberlite IR 120B, H+ form).[17][18][19][20] The basic nature of the alkaloids allows them to bind to the resin, while neutral and acidic compounds are washed away.

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- Elution: The bound calystegines are then eluted from the column using an appropriate basic solution.
- Anion-Exchange Chromatography: To further purify the extract, it can be passed through an anion-exchange column (e.g., Dowex 1x2, Cl- form) to remove any remaining anionic impurities.[17]
- Analysis and Identification: The purified fractions containing calystegines are analyzed and identified using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[2][18][19][20]

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Chemical Synthesis

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The total synthesis of **Calystegine B3** has been achieved through various synthetic routes.[21] One notable approach involves an intramolecular Nozaki-Hiyama-Kishi (NHK) reaction to construct the key cycloheptanone intermediate.[21][22][23] This and other synthetic strategies provide access to pure **Calystegine B3** and its analogues for detailed biological evaluation, overcoming the limitations of natural abundance.

Biological Activities and Mechanism of Action

The primary biological role of **Calystegine B3** and other calystegines is their ability to inhibit glycosidase enzymes.[1][6] This inhibition is often competitive, meaning the calystegine molecule binds to the active site of the enzyme, preventing the natural substrate from binding.[4][24]

Glycosidase Inhibition

Calystegine B3 has been shown to be a potent and specific inhibitor of certain glycosidases. For instance, it is a highly specific inhibitor of Man2C1, an α-mannosidase found in the rat liver.[12] The inhibitory activity of calystegines is highly dependent on their stereochemistry, with different isomers exhibiting varying potencies and specificities for different glycosidases.[25] For example, Calystegine B2 is a potent competitive inhibitor of human lysosomal β-glucocerebrosidase, while the binding orientation and inhibitory effect of **Calystegine B3** on this enzyme differ.[12]

The inhibitory constants (Ki) for various calystegines against different glycosidases have been determined, highlighting their potential for therapeutic intervention in diseases related to carbohydrate metabolism.[2][4][24]

Therapeutic Potential

The glycosidase inhibitory properties of **Calystegine B3** suggest its potential application in several therapeutic areas:

- Gaucher Disease: As some calystegines can inhibit β-glucocerebrosidase, they have been investigated as potential pharmacological chaperones for Gaucher disease, a lysosomal storage disorder caused by a deficiency in this enzyme.[12]

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- Diabetes: By inhibiting α-glucosidases in the intestine, calystegines could potentially slow down the digestion of carbohydrates, leading to a more gradual increase in blood glucose levels after a meal.[5][26]

- Antiviral and Anticancer Research: Glycosidase inhibitors can interfere with the proper folding of viral glycoproteins and the glycosylation of proteins involved in cancer cell proliferation, making this class of compounds interesting for antiviral and anticancer research.

Further research is needed to fully elucidate the therapeutic potential of **Calystegine B3** and to develop it into a clinically viable drug.

Conclusion and Future Directions

Calystegine B3 is a fascinating natural product with a unique chemical structure and potent biological activity. Its role as a specific glycosidase inhibitor makes it a valuable tool for studying carbohydrate metabolism and a promising lead compound for the development of new therapeutics. Future research will likely focus on:

- Elucidating the complete biosynthetic pathway to enable metabolic engineering for increased production.

- Synthesizing novel analogues with improved potency, selectivity, and pharmacokinetic properties.

- Conducting further preclinical and clinical studies to validate its therapeutic potential in various disease models.

The continued exploration of **Calystegine B3** and its derivatives holds great promise for advancing our understanding of fundamental biological processes and for the development of innovative medicines.

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